

Technical Monograph: 2-Amino-2'-bromoacetophenone Hydrochloride

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Amino-2'-bromoacetophenone

CAS No.: 58585-01-6

Cat. No.: B1601957

[Get Quote](#)

CAS Number: 876063-70-6 (Hydrochloride salt) Primary IUPAC Name: 2-Amino-1-(2-bromophenyl)ethan-1-one hydrochloride

Part 1: Executive Summary & Nomenclature Alert

2-Amino-2'-bromoacetophenone (specifically the hydrochloride salt, CAS 876063-70-6) is a specialized phenacylamine derivative used primarily as a building block in the synthesis of fused heterocyclic compounds, including imidazoles, thiazoles, and potentially quinazolines.



Critical Nomenclature & Isomer Distinction

The chemical name "**2-Amino-2'-bromoacetophenone**" is often subject to ambiguity in commercial catalogs due to inconsistent numbering conventions between the acetophenone side chain and the phenyl ring. Researchers must distinguish between two critical isomers before procurement or synthesis:

Feature	Target Compound (This Guide)	Common Isomer (Caution)
Common Name	2-Amino-2'-bromoacetophenone	2-Bromo-2'-aminoacetophenone
IUPAC Name	2-Amino-1-(2-bromophenyl)ethanone	2-Bromo-1-(2-aminophenyl)ethanone
CAS Number	876063-70-6 (HCl salt)	58585-01-6
Structure	Side chain: -NH ₂ Ring: -Br (Ortho)	Side chain: -Br Ring: -NH ₂ (Ortho)
Primary Use	Synthesis of imidazoles, oxazoles	Synthesis of indoles (e.g., via cyclization)

This guide focuses on CAS 876063-70-6, where the amino group is on the alpha-carbon (position 2) and the bromine is on the phenyl ring (position 2').

Part 2: Chemical Identity & Physicochemical Properties^{[2][3][4]}

The free base of 2-amino-1-(2-bromophenyl)ethanone is kinetically unstable, prone to rapid self-condensation into dihydropyrazines. Consequently, it is almost exclusively synthesized, stored, and utilized as the hydrochloride salt.

Table 1: Physicochemical Constants (HCl Salt)

Property	Value	Notes
Molecular Formula	C ₈ H ₉ BrClNO	(C ₈ H ₈ BrNO[1] · HCl)
Molecular Weight	250.52 g/mol	Free base MW: 214.06
Appearance	Off-white to pale yellow solid	Hygroscopic
Solubility	Water, Methanol, DMSO	Poor solubility in non-polar solvents
Melting Point	>200°C (Decomposes)	Exact MP varies by crystallinity
Storage	-20°C, Inert Atmosphere	Store under Argon/Nitrogen; Desiccate

Part 3: Synthetic Routes & Methodology

The synthesis of 2-amino-1-(2-bromophenyl)ethanone hydrochloride typically proceeds via the Delépine Reaction or Gabriel Synthesis to avoid the formation of secondary/tertiary amines, which are common byproducts of direct alkylation with ammonia.

Primary Synthetic Pathway (Delépine Route)

This method is preferred for its mild conditions and high specificity for primary amines.

- **Bromination:** 2'-Bromoacetophenone is brominated at the alpha position using Bromine () or Phenyltrimethylammonium tribromide (PTAB) to yield 2,2'-dibromoacetophenone.
- **Quaternization:** The alpha-bromo ketone reacts with Hexamethylenetetramine (HMTA) in chloroform or ethanol to form the quaternary hexaminium salt.
- **Hydrolysis:** Acidic hydrolysis (HCl/EtOH) cleaves the HMTA moiety, releasing the primary amine as the hydrochloride salt.



[Click to download full resolution via product page](#)

Figure 1: Synthesis of 2-Amino-1-(2-bromophenyl)ethanone HCl via the Delépine Reaction.

Detailed Protocol (Delépine Method)

- **Step 1 (Bromination):** Dissolve 1-(2-bromophenyl)ethanone (1.0 eq) in glacial acetic acid. Add bromine (1.0 eq) dropwise at $<20^{\circ}\text{C}$ to prevent poly-bromination. Quench with water, extract with DCM, and concentrate to obtain the alpha-bromo intermediate.
- **Step 2 (Salt Formation):** Dissolve the alpha-bromo intermediate in chloroform. Add Hexamethylenetetramine (1.05 eq). Stir at room temperature or mild reflux. The hexaminium salt will precipitate. Filter and wash with ether.
- **Step 3 (Hydrolysis):** Suspend the salt in Ethanol:Conc. HCl (5:1). Reflux for 2-4 hours. Cool to 0°C . The product crystallizes as the hydrochloride salt. Filter and recrystallize from MeOH/Et₂O if necessary.

Part 4: Reactivity Profile & Applications

The core utility of 2-amino-1-(2-bromophenyl)ethanone lies in its bifunctionality: it possesses a nucleophilic amine and an electrophilic carbonyl, with a proximal aryl bromide handle for subsequent cross-coupling (e.g., Suzuki-Miyaura).

Heterocycle Formation

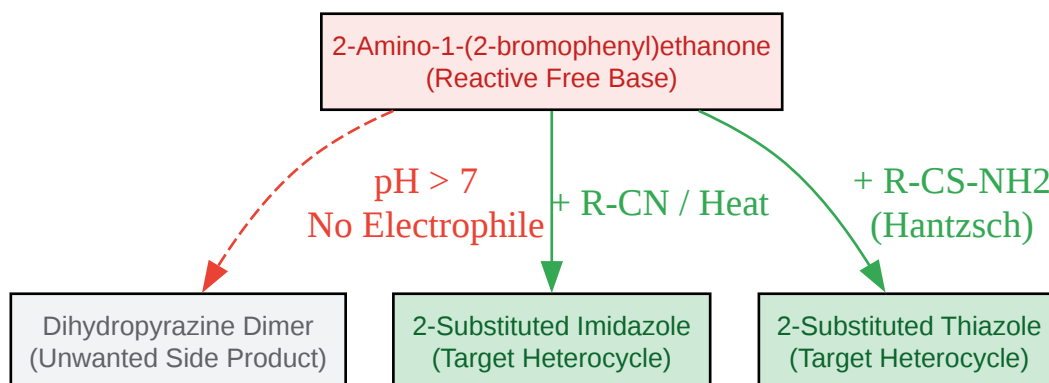
The compound serves as a precursor for 2,4-disubstituted imidazoles and thiazoles.

- **Hantzsch Thiazole Synthesis:** Reaction with thioamides yields thiazoles.
- **Imidazole Synthesis:** Condensation with cyanamide or nitriles yields 2-aminoimidazoles or 2-substituted imidazoles.

Self-Condensation Hazard

If the free base is generated in situ without a trapping agent, it undergoes dimerization to form 2,5-bis(2-bromophenyl)pyrazine.

- Control Measure: Always maintain acidic conditions until the electrophile (e.g., nitrile, thioamide) is present in the reaction matrix.



[Click to download full resolution via product page](#)

Figure 2: Divergent reactivity pathways: Cyclization vs. Dimerization.[2][3]

Part 5: Handling & Safety Protocols

Storage Stability

- Hygroscopicity: The HCl salt is hygroscopic. Moisture absorption leads to hydrolysis and degradation.
- Protocol: Store in amber vials with a Teflon-lined cap, sealed under Argon, at -20°C.

Toxicology & PPE

- Lachrymator Potential: While the salt is stable, any residual alpha-bromo ketone intermediate is a potent lachrymator (tear gas agent).
- Skin/Eye Contact: Causes severe irritation.
- PPE: Nitrile gloves, safety goggles, and a functional fume hood are mandatory.

References

- Sigma-Aldrich. Product Specification: 2-Amino-1-(2-bromophenyl)ethanone hydrochloride. Available at: (Search CAS: 876063-70-6).

- PubChem.Compound Summary: 2-Amino-1-(2-bromophenyl)ethanone hydrochloride. National Library of Medicine. Available at:
- Delépine, M. (1895). "Sur l'hexaméthylène-amine". Bulletin de la Société Chimique de Paris, 13, 352–361. (Foundational methodology for alpha-amino ketone synthesis).
- Echemi.2-Amino-1-(2-bromophenyl)ethan-1-one hydrochloride Product Page. Available at:
- US Patent 5552557A.Process for preparing 2-cyanoimidazole compounds. (Demonstrates utility of 2-aminoacetophenone derivatives in imidazole synthesis). Available at:

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 上海澄拓化工科技有限公司【化学加会员】 [huaxuejia.cn]
- 2. 2-Bromo-1-(2-bromophenyl)ethanone 95% | CAS: 49851-55-0 | AChemBlock [achemblock.com]
- 3. echemi.com [echemi.com]
- To cite this document: BenchChem. [Technical Monograph: 2-Amino-2'-bromoacetophenone Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1601957/docs#technical-monograph-2-amino-2-bromoacetophenone-hydrochloride>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)